

Safety, handling, and MSDS for Tert-butyl pent-4-EN-1-ylcarbamate

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Compound of Interest

Compound Name: *Tert-butyl pent-4-EN-1-ylcarbamate*

Cat. No.: *B1280879*

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An In-depth Technical Guide to the Safe Handling of **Tert-butyl pent-4-EN-1-ylcarbamate**

This guide provides a comprehensive overview of the chemical properties, hazards, and safe handling procedures for **Tert-butyl pent-4-EN-1-ylcarbamate** (CAS No. 202925-92-6). It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. The information herein is synthesized from authoritative sources to ensure technical accuracy and promote a culture of safety.

Compound Identification and Chemical Properties

Tert-butyl pent-4-EN-1-ylcarbamate, also known as N-Boc-4-penten-1-amine, is a carbamate derivative commonly used in organic synthesis. The tert-butyloxycarbonyl (Boc) protecting group makes it a useful building block in the synthesis of more complex molecules, particularly in pharmaceutical research.

Chemical Structure:

Caption: Chemical structure of **Tert-butyl pent-4-EN-1-ylcarbamate**.

Table 1: Physicochemical Properties of **Tert-butyl pent-4-EN-1-ylcarbamate**

Property	Value	Source
Molecular Formula	C10H19NO2	[1]
Molecular Weight	185.26 g/mol	[1]
IUPAC Name	tert-butyl N-pent-4-enylcarbamate	[1]
CAS Number	202925-92-6	[1] [2]
Physical State	Not explicitly stated, but similar compounds are liquids or low-melting solids.	

| Computed Properties | XLogP3: 2.4, Rotatable Bond Count: 5 | [\[1\]](#) |

Hazard Identification and Toxicology

Understanding the potential hazards is paramount for safe handling. This compound shares toxicological properties with other carbamates, primarily acting as a cholinesterase inhibitor.

GHS Classification

According to aggregated data from notifications to the European Chemicals Agency (ECHA), **Tert-butyl pent-4-EN-1-ylcarbamate** is classified as follows:

- Pictogram: Warning
- Hazard Statement: H302 - Harmful if swallowed.[\[1\]](#)
- Hazard Class: Acute Toxicity 4 (Oral)[\[1\]](#)

Toxicological Mechanism of Action

Carbamates, as a class, are known to be reversible inhibitors of the acetylcholinesterase (AChE) enzyme.[\[3\]](#)[\[4\]](#) AChE is responsible for breaking down the neurotransmitter acetylcholine at neuronal synapses and neuromuscular junctions. Inhibition of AChE leads to an accumulation of acetylcholine, causing a state of overstimulation known as a cholinergic crisis.[\[5\]](#)[\[6\]](#)[\[7\]](#)

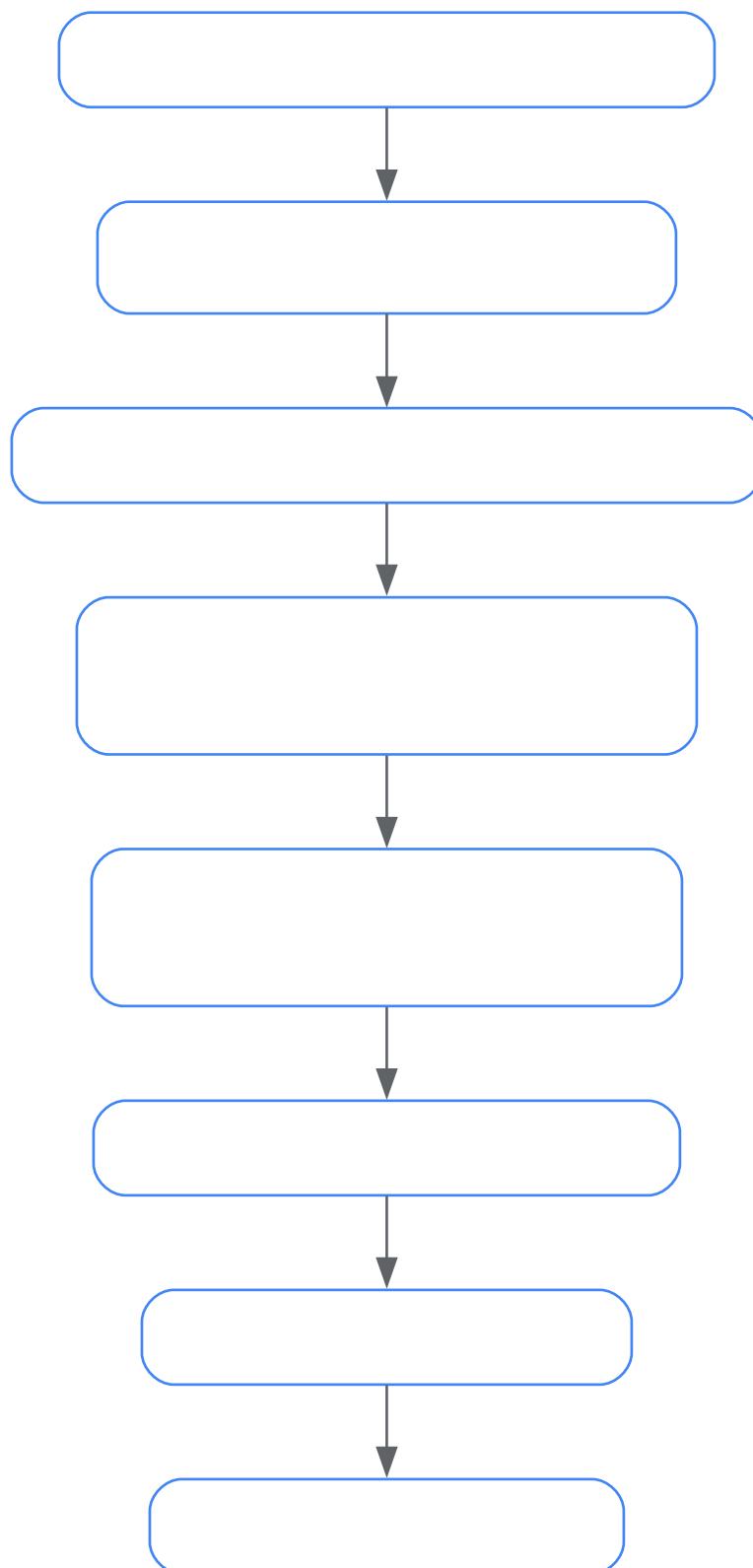
Unlike organophosphates which cause irreversible inhibition, the bond formed by carbamates with AChE is reversible and typically hydrolyzes spontaneously, leading to a shorter duration of toxic effects, often less than 24-48 hours.[4][5][6]

Symptoms of Exposure (Cholinergic Toxicidrome): Exposure can occur through ingestion, inhalation, or skin absorption.[3] Symptoms are broadly categorized as muscarinic and nicotinic:

- **Muscarinic Effects:** Salivation, Lacrimation (tearing), Urination, Defecation, GI distress (vomiting, diarrhea), Emesis (vomiting), Miosis (pinpoint pupils), bronchospasm, and excessive respiratory secretions.[4][5][6]
- **Nicotinic Effects:** Muscle fasciculations, cramping, weakness, and in severe cases, paralysis and respiratory failure.[3]

Standard Operating Procedure for Safe Handling

A systematic approach to handling minimizes the risk of exposure. The following protocol should be adopted for all work involving **Tert-butyl pent-4-EN-1-ylcarbamate**.

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Caption: General workflow for the safe handling of laboratory chemicals.

Engineering Controls

- Ventilation: Always handle **Tert-butyl pent-4-EN-1-ylcarbamate** inside a certified chemical fume hood to minimize inhalation exposure.^{[8][9]} Ensure the sash is at the appropriate height.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

- Eye Protection: Chemical safety goggles or a face shield must be worn at all times.^{[8][9]}
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves for tears or holes before each use.^[9] Wash gloves before removal and dispose of them in accordance with institutional policy.
- Body Protection: A lab coat must be worn and fully fastened.^[9] Long pants and closed-toe shoes are mandatory; sandals and perforated shoes are not permitted.^[9]

Specific Handling Practices

- Avoidance of Exposure: Do not smell or taste chemicals.^[8] Avoid creating aerosols or dust.
- Housekeeping: Maintain a clean and uncluttered workspace.^[8] Promptly clean up any spills using appropriate procedures.
- Hygiene: Do not eat, drink, chew gum, or apply cosmetics in the laboratory.^[8] Always wash hands thoroughly with soap and water after handling chemicals and before leaving the lab.^[8]

Storage and Stability

Proper storage is crucial for maintaining the integrity of the compound and ensuring safety.

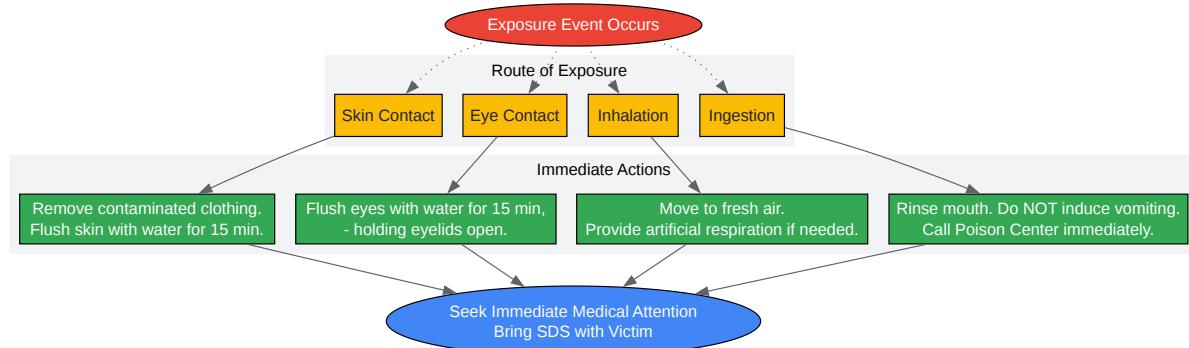
Table 2: Storage and Stability Information

Parameter	Recommendation	Source
Storage Conditions	Keep container tightly closed in a dry, cool, and well-ventilated place.	[10]
Incompatible Materials	Strong oxidizing agents.	[11]
Stability	Stable under recommended storage conditions. Carbamates in general can be unstable in biological matrices or at elevated temperatures.	[11] [12]

| Hazardous Decomposition | Thermal decomposition can produce nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2). |[\[11\]](#) |

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure. All laboratory personnel should be familiar with the location of safety showers, eyewash stations, and first aid kits.[\[13\]](#)

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Caption: Decision logic for first aid response to chemical exposure.

First Aid Measures

- Skin Contact: Immediately remove all contaminated clothing.[3] Flush the affected area with copious amounts of water for at least 15 minutes.[11] Seek medical attention if irritation persists.[11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the person to fresh air.[11] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: If the substance is swallowed, rinse the mouth with water. Do NOT induce vomiting.[14] Call a poison control center or physician immediately for treatment advice.

Note to Physicians

- This compound is a carbamate and a reversible acetylcholinesterase inhibitor.
- Treatment: Management is primarily supportive. Atropine is the primary antidote to reverse muscarinic symptoms (e.g., excessive secretions, bronchospasm).[4][6] It should be administered until signs of atropinization (e.g., drying of secretions) are observed.[4]
- Oximes (e.g., Pralidoxime/2-PAM): The use of oximes is generally not recommended and may be contraindicated in pure carbamate poisoning, as carbamates detach spontaneously from the enzyme.[3][4]

Disposal Considerations

Chemical waste must be handled and disposed of in accordance with all local, state, and federal regulations.

- Waste Segregation: Dispose of unused product and contaminated materials (e.g., gloves, absorbent paper) in a designated hazardous waste container.
- Container Labeling: Ensure the waste container is properly labeled with the chemical name and associated hazards.[13]
- Environmental Release: Do not allow the product to enter drains or waterways.[11]

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